Technical Support Center: 4-Aminopyridine (4-AP) Stability in Aqueous Solution

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Compound of Interest

Compound Name:	*4-Aminopyridine methiodide*
CAS No.:	*7680-59-3*
Cat. No.:	*B1216931*

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Welcome to the technical support guide for 4-Aminopyridine (4-AP). This document provides researchers, scientists, and drug development professionals with essential information regarding the stability of 4-Aminopyridine in aqueous solutions for experimental use. Our goal is to equip you with the technical knowledge and practical guidance necessary to ensure the reliability and reproducibility of your results.

A Note on Nomenclature: 4-Aminopyridine vs. 4-Aminopyridine Methiodide

This guide focuses on 4-Aminopyridine (4-AP), also known as fampridine or dalfampridine[1]. While the user query specified "**4-Aminopyridine methiodide**," the vast body of scientific literature and available stability data pertains to the parent compound, 4-AP. **4-Aminopyridine methiodide** is the quaternized salt of 4-AP. The principles of handling, particularly regarding pH and temperature, are broadly applicable. However, the specific protocols and stability data presented here are validated for 4-AP.

Frequently Asked Questions (FAQs)

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Q1: What is the recommended procedure for preparing an aqueous solution of 4-AP?

For best results, prepare organic solvent-free aqueous solutions by directly dissolving the crystalline solid 4-AP in your aqueous buffer of choice[2]. The solubility in PBS (pH 7.2) is approximately 30 mg/mL[2]. Ensure the buffer is at the desired pH before adding the compound. For stock solutions that may be diluted in aqueous buffers later, solvents like ethanol, DMSO, and dimethyl formamide can be used, but must be purged with an inert gas[2].

Q2: How long can I store an aqueous solution of 4-AP?

It is strongly recommended that aqueous solutions of 4-AP are prepared fresh and used on the same day. One major supplier explicitly advises against storing aqueous solutions for more than one day to ensure experimental consistency and avoid degradation[2].

Q3: What are the optimal storage conditions for a freshly prepared 4-AP solution?

If immediate use is not possible, store the solution at 2-8°C and protect it from light[3][4]. However, this is a temporary measure, and use within 24 hours is paramount. Avoid direct sunlight and heat[5].

Q4: Is 4-Aminopyridine sensitive to light?

Yes. All stability studies on 4-AP formulations have been conducted with light protection[3][6][7]. The solid compound should be stored protected from direct sunlight[5]. It is best practice to prepare and store solutions in amber vials or containers wrapped in foil to prevent potential photodegradation.

Q5: My 4-AP solution has changed color. Can I still use it?

No. A change in color is a visual indicator of chemical degradation. You should discard the solution immediately and prepare a fresh batch[3][4]. The solid compound should be a white to off-white powder[4][5]. Any deviation in the solution's appearance from a clear, colorless liquid suggests its integrity is compromised.

In-Depth Stability Profile of 4-Aminopyridine

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The stability of 4-AP in its solid, crystalline form is excellent, with a shelf life of years when stored properly at -20°C[2]. However, once dissolved in an aqueous medium, its stability becomes a critical experimental variable.

Key Factors Influencing Aqueous Stability

- pH: The pKa of 4-AP is 9.17, meaning it exists as a protonated free base in solution[8]. Its pharmacological activity is known to be pH-dependent; its ability to block potassium channels is enhanced at a higher extracellular pH[9]. Forced degradation studies have shown that 4-AP degrades under both harsh acidic and alkaline conditions[6]. Therefore, maintaining a stable, physiologically relevant pH is crucial not only for activity but also for stability.

- Oxidation: 4-AP is susceptible to degradation under oxidative stress[7]. This can lead to the formation of degradation products such as 4-AP-N-oxide and hydroxylated species[7][10][11]. This susceptibility is a primary reason why freshly prepared solutions are recommended, as prolonged exposure to atmospheric oxygen in an aqueous environment can facilitate these oxidative pathways.

- Temperature: While encapsulated 4-AP powder shows high stability even at elevated temperatures (e.g., 37°C for one month)[3][4], the kinetics of chemical degradation in solution are accelerated by heat. Storing solutions at refrigerated temperatures (2-8°C) can slow this process, but it does not eliminate it.

- Light Exposure: As a standard practice in pharmaceutical stability testing, protection from light is crucial to prevent the initiation of degradation pathways[12]. All documented stability studies for 4-AP have utilized light-protected conditions[3][6][7].

Summary of Stability Data

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Parameter	Condition	Stability & Recommendations	Source(s)
Solid Form	-20°C, protected from light	Stable for ≥4 years.	[2]
Aqueous Solution	Room Temperature	Not Recommended. Prepare fresh for each experiment.	[2]
Aqueous Solution	2-8°C, protected from light	Use within one day is strongly advised.	[2]
Encapsulated Powder	4°C or 23°C, protected from light	Stable for at least 6 months.	[3][4][6][7]
Forced Degradation	Oxidative Stress (e.g., H_2O_2)	Significant degradation observed.	[6][7][10]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous 4-AP Stock Solution

This protocol provides a method for preparing a fresh, ready-to-use solution.

Materials:

- 4-Aminopyridine (MW: 94.12 g/mol)[1]
- High-purity water (e.g., Milli-Q® or equivalent)
- Appropriate buffer salts (e.g., for PBS, pH 7.2)
- Calibrated pH meter
- Sterile conical tubes or amber glass vials
- Vortex mixer

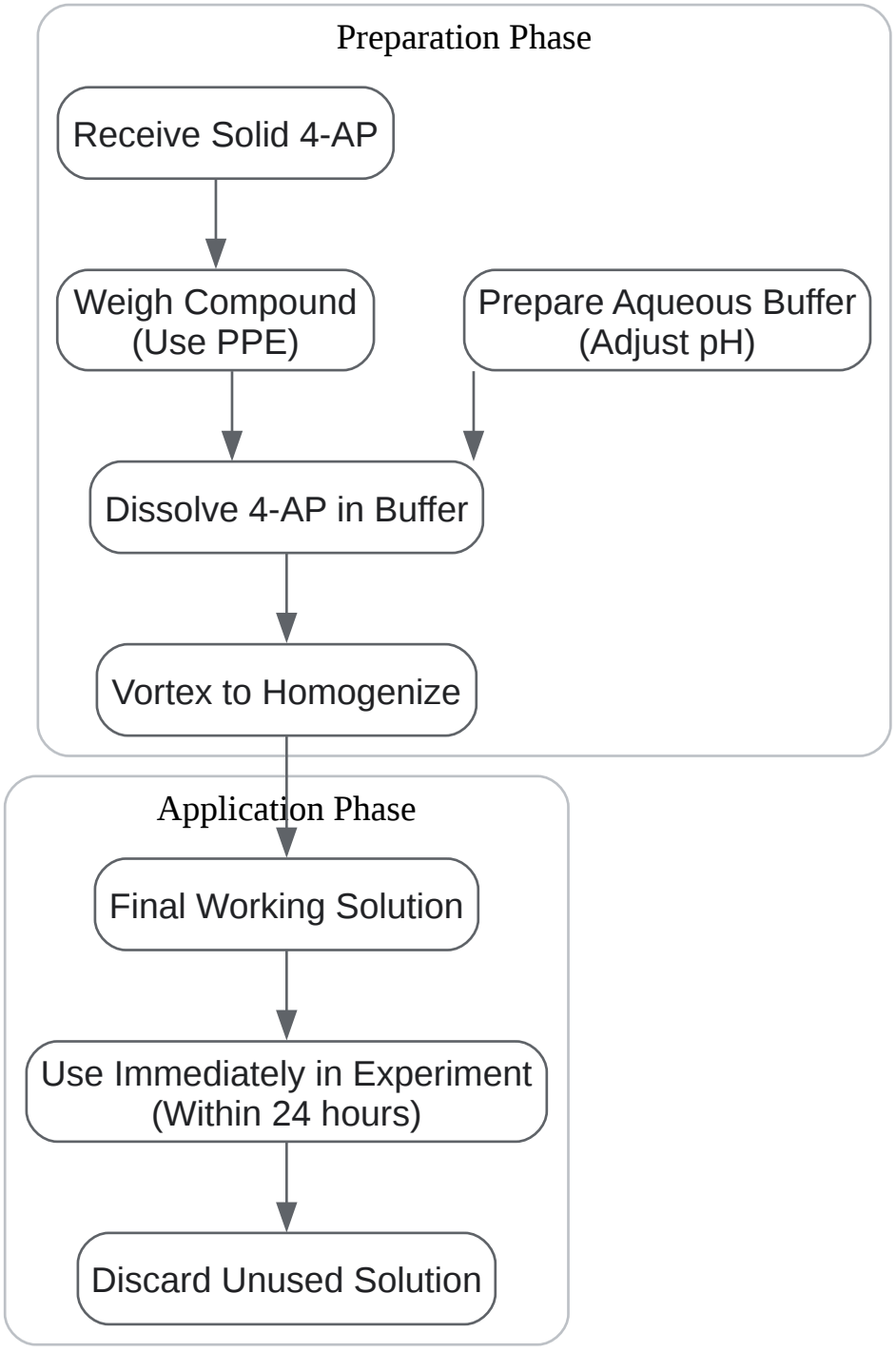
Procedure:

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- Prepare the Buffer: Prepare your desired aqueous buffer (e.g., Phosphate-Buffered Saline) and adjust the pH to the final desired value (e.g., pH 7.2). Filter-sterilize the buffer if required for your application.
- Weigh 4-AP: In a chemical fume hood and wearing appropriate personal protective equipment (PPE), accurately weigh the required amount of 4-AP solid[13][14]. For 10 mL of a 10 mM solution, you would need:
  - 10 mL * (1 L / 1000 mL) * (10 mmol / 1 L) * (94.12 g / 1 mol) * (1 mol / 1000 mmol) = 0.009412 g = 9.41 mg
- Dissolution: Add the weighed 4-AP to your vessel. Add a portion of the prepared buffer (e.g., 8 mL), and vortex thoroughly until the solid is completely dissolved. 4-AP is practically soluble in water[8].
- Final Volume: Add the remaining buffer to reach the final volume of 10 mL and mix again.
- Usage: Use the solution immediately for your experiments. Do not store for more than one day[2].

Aqueous Solution Preparation Workflow

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Caption: Workflow for preparing 4-AP aqueous solutions.

Troubleshooting Guide

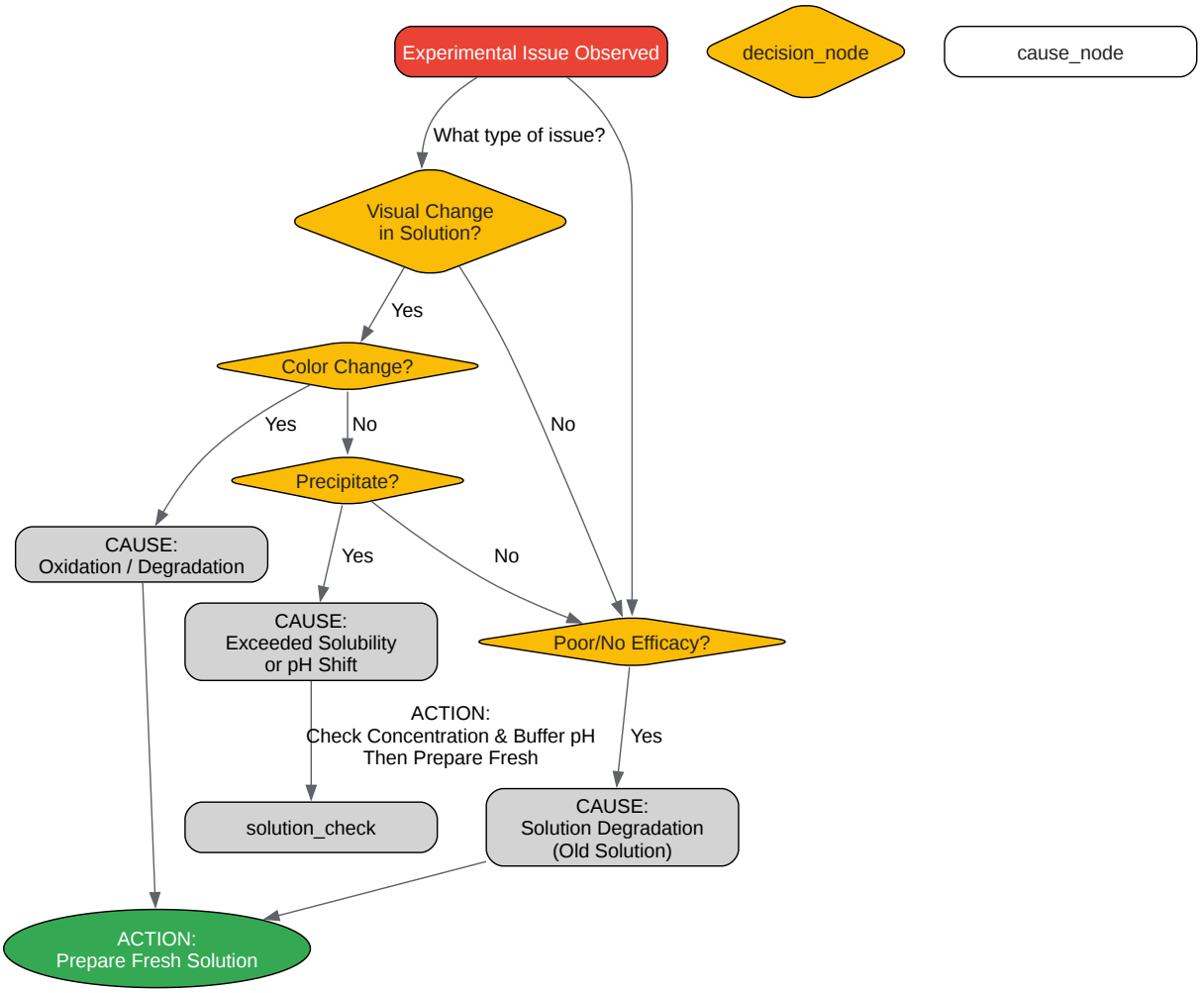
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Encountering issues with your 4-AP experiments? This guide will help you diagnose and solve common problems related to solution stability.

Problem	Potential Cause(s)	Recommended Solution(s)
Reduced or No Drug Efficacy	1. Degradation: The solution was stored for too long or under improper conditions (e.g., exposed to light/heat).2. Incorrect pH: The buffer pH may have shifted, affecting the protonation state and activity of 4-AP[9].3. Incorrect Concentration: Error in weighing or calculation.	1. Always prepare a fresh solution for each experiment[2].2. Verify the pH of your buffer before and after adding 4-AP.3. Double-check all calculations and ensure your balance is calibrated.
Precipitate in Solution	1. Concentration Exceeds Solubility: The desired concentration is higher than the solubility limit in that specific buffer or at that temperature.2. pH Shift: A significant change in pH could cause the compound to precipitate.3. Contamination: Interaction with a contaminant in the buffer or glassware.	1. Check the solubility of 4-AP in your specific buffer system (approx. 30 mg/mL in PBS, pH 7.2)[2]. You may need to warm the solution slightly or sonicate to aid dissolution, but cool to room temp before use.2. Ensure all glassware is scrupulously clean. Prepare a fresh solution.
Solution Appears Yellow or Brown	1. Oxidation/Degradation: This is a clear sign of chemical degradation[3][4]. The solution's integrity is compromised.	1. Discard the solution immediately.2. Prepare a new solution using fresh buffer and solid compound.3. Ensure the solution is protected from light and prepared just before use.

Troubleshooting Decision Tree

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Caption: Troubleshooting logic for 4-AP solution issues.

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References

- Fisher Scientific. (2009). SAFETY DATA SHEET: 4-Aminopyridine. Link
- Jubilant Ingrevia. (2024). 4-Aminopyridine Safety Data Sheet. Link
- Thermo Fisher Scientific. (n.d.). SAFETY DATA SHEET: 4-Amino-2-methylpyridine. Link
- Ryzhkina, I. S., et al. (2021). Diluted Aqueous Dispersed Systems of 4-Aminopyridine: The Relationship of Self-Organization, Physicochemical Properties, and Influence on the Electrical Characteristics of Neurons. Frontiers in Chemistry. Link
- Cayman Chemical. (2022). 4-Aminopyridine Product Information. Link
- Loba Chemie. (2013). 4-AMINOPYRIDINE For Synthesis MSDS. Link
- Trissel, L. A., Zhang, Y., & Xu, Q. A. (2002). Stability of 4-aminopyridine and 3,4-diaminopyridine oral capsules. International Journal of Pharmaceutical Compounding. Link
- Central Drug House (P) Ltd. (n.d.). 4-Amino Pyridine Material Safety Data Sheet. Link
- Trissel, L. A., Zhang, Y., & Xu, Q. A. (2002). Stability of 4-Aminopyridine and 3,4-Diaminopyridine Oral Capsules. International Journal of Pharmaceutical Compounding, 6(4), 299-301.
- Donnelly, R. F. (2004). Chemical Stability of 4-Aminopyridine Capsules. The Canadian Journal of Hospital Pharmacy. Link
- Kehl, S. J. (1995). pH-dependent actions of 4-aminopyridine on atrial repolarization: effects on the transient outward current. Canadian Journal of Physiology and Pharmacology. Link
- Koychev, D., & Zhelyazkova-Savova, M. (2019). 4-aminopyridine – the new old drug for the treatment of neurodegenerative diseases. Pharmacia. Link
- Donnelly, R. F. (2004). Chemical stability of 4-aminopyridine capsules. ResearchGate. Link
- Houbart, V., et al. (2011). Stability studies of ionised and non-ionised 3,4-diaminopyridine: hypothesis of degradation pathways and chemical structure of degradation products. Journal

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of Pharmaceutical and Biomedical Analysis. Link

- Google Patents. (2006). CN1807415A - 4-aminopyridine preparation method. Link
- Organic Syntheses. (1968). 1-aminopyridinium iodide. Link
- ResearchGate. (n.d.). Proposed pathway of 4-aminopyridine degradation by the enrichment culture. Link
- Wikipedia. (n.d.). 4-Aminopyridine. Link
- International Council for Harmonisation. (1996). Q1B Photostability Testing of New Active Substances and Medicinal Products. Link
- Caggiano, A. O., et al. (2013). Identification of metabolites of dalfampridine (4-aminopyridine) in human subjects and reaction phenotyping of relevant cytochrome P450 pathways. Current Drug Metabolism. Link
- BenchChem. (2025). Technical Support Center: Scopine Methiodide Stability in Solution. Link

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Sources

- 1. 4-Aminopyridine - Wikipedia [en.wikipedia.org]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Stability of 4-aminopyridine and 3,4-diaminopyridine oral capsules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. sefh.es [sefh.es]
- 5. lobachemie.com [lobachemie.com]
- 6. cjhp-online.ca [cjhp-online.ca]

- 7. researchgate.net [researchgate.net]
- 8. 4-aminopyridine – the new old drug for the treatment of neurodegenerative diseases [pharmacia.pensoft.net]
- 9. pH-dependent actions of 4-aminopyridine on atrial repolarization: effects on the transient outward current - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Stability studies of ionised and non-ionised 3,4-diaminopyridine: hypothesis of degradation pathways and chemical structure of degradation products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Identification of metabolites of dalfampridine (4-aminopyridine) in human subjects and reaction phenotyping of relevant cytochrome P450 pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. ema.europa.eu [ema.europa.eu]
- 13. fishersci.com [fishersci.com]
- 14. jubilantingrevia.com [jubilantingrevia.com]

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